

Spectroscopic Analysis of 5-Chloro-2-methoxyaniline: A Technical Guide

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Compound of Interest

Compound Name: 5-Chloro-2-methoxyaniline

CAS No.: 95-03-4

Cat. No.: B1222851

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Introduction

5-Chloro-2-methoxyaniline is a key intermediate in the synthesis of various dyes, pharmaceuticals, and other organic compounds. A thorough understanding of its spectroscopic properties is crucial for reaction monitoring, quality control, and structural elucidation in research and development settings. This technical guide provides a comprehensive overview of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **5-Chloro-2-methoxyaniline**, complete with detailed experimental protocols and a visual workflow for spectroscopic analysis.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **5-Chloro-2-methoxyaniline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Data^[1]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
6.75 - 6.65	m	2H	Ar-H
6.60	d	1H	Ar-H
3.85	s	3H	-OCH ₃
3.70	br s	2H	-NH ₂

Solvent: CDCl₃, Frequency: 90 MHz

¹³C NMR (Carbon-13 NMR) Data

Chemical Shift (δ) ppm	Assignment
147.6	C-OCH ₃
135.5	C-NH ₂
123.0	C-Cl
117.5	Ar-CH
112.0	Ar-CH
110.8	Ar-CH
55.5	-OCH ₃

Solvent: CDCl₃

Infrared (IR) Spectroscopy[2]

Wavenumber (cm ⁻¹)	Intensity	Assignment
3430 - 3350	s, br	N-H stretch (amine)
3050 - 3000	m	C-H stretch (aromatic)
2950 - 2850	m	C-H stretch (methyl)
1620 - 1580	s	N-H bend (amine) / C=C stretch (aromatic)
1500 - 1400	s	C=C stretch (aromatic)
1240 - 1200	s	C-O stretch (aryl ether)
1050 - 1000	m	C-O stretch (aryl ether)
850 - 750	s	C-H bend (aromatic, out-of-plane)
750 - 650	m	C-Cl stretch

s = strong, m = medium, br = broad

Mass Spectrometry (MS)[2][3]

m/z	Relative Intensity (%)	Assignment
157	100	[M] ⁺ (Molecular Ion)
142	~80	[M - CH ₃] ⁺
114	~40	[M - CH ₃ - CO] ⁺

Experimental Protocols

Detailed methodologies for acquiring the spectroscopic data are outlined below.

NMR Spectroscopy

Sample Preparation:

- Approximately 5-10 mg of **5-Chloro-2-methoxyaniline** is accurately weighed and dissolved in about 0.5-0.7 mL of deuterated chloroform (CDCl_3).^[2]
- The solution is transferred to a 5 mm NMR tube.
- A small amount of tetramethylsilane (TMS) can be added as an internal standard ($\delta = 0.00$ ppm).

Data Acquisition:

- ^1H NMR: Spectra are typically acquired on a 300 or 400 MHz spectrometer.^[3] Standard acquisition parameters include a 30° pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds. Typically, 8 to 16 scans are sufficient for a good signal-to-noise ratio.
- ^{13}C NMR: Spectra are acquired on the same instrument, often requiring a larger number of scans (e.g., 128 or more) due to the lower natural abundance of the ^{13}C isotope.

IR Spectroscopy

Sample Preparation (Thin Solid Film Method):^[4]

- A small amount (around 50 mg) of solid **5-Chloro-2-methoxyaniline** is dissolved in a few drops of a volatile solvent like methylene chloride.^[4]
- One drop of this solution is placed on a clean, dry salt plate (e.g., NaCl or KBr).^[4]
- The solvent is allowed to evaporate, leaving a thin film of the compound on the plate.^[4]

Data Acquisition:

- A background spectrum of the clean salt plate is recorded.
- The salt plate with the sample film is placed in the spectrometer's sample holder.
- The infrared spectrum is recorded, typically in the range of $4000\text{-}400\text{ cm}^{-1}$.

Mass Spectrometry

Sample Preparation:

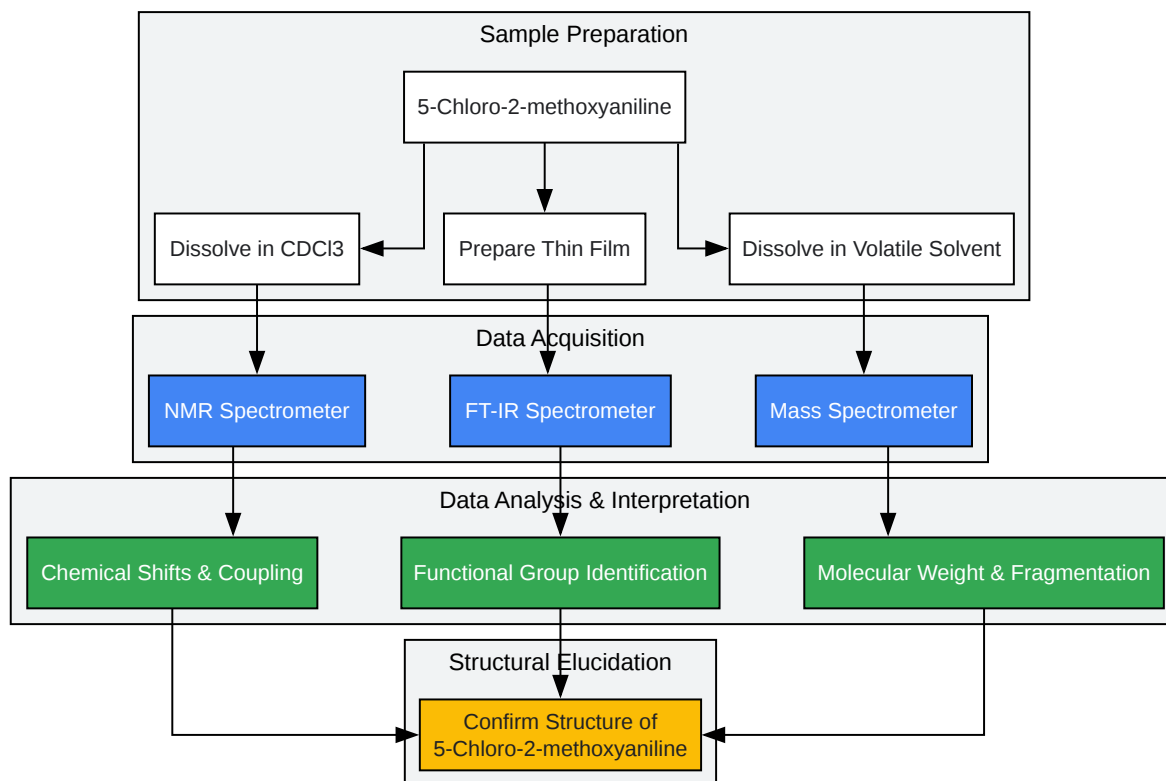
- A dilute solution of **5-Chloro-2-methoxyaniline** is prepared by dissolving a small amount of the sample in a suitable volatile organic solvent, such as methanol or acetonitrile.[\[5\]](#)

Data Acquisition (Electron Ionization - EI):

- The sample solution is introduced into the mass spectrometer, often via a direct insertion probe or through a gas chromatograph (GC-MS).[\[6\]](#)
- In the ion source, the sample molecules are bombarded with a high-energy electron beam, causing ionization and fragmentation.[\[6\]](#)
- The resulting ions are accelerated and separated based on their mass-to-charge (m/z) ratio by a mass analyzer.[\[6\]](#)
- A detector records the abundance of each ion, generating the mass spectrum.

Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of an organic compound like **5-Chloro-2-methoxyaniline**.



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